

U-104489: An Investigational Compound with a Primary Focus on HIV, Not Inflammation

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Compound of Interest

Compound Name: U-104489

Cat. No.: B1682658

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Initial research indicates that the compound **U-104489** is primarily documented in scientific literature as a potent, broad-spectrum non-nucleoside reverse transcriptase inhibitor (NNRTI) for the human immunodeficiency virus type 1 (HIV-1), rather than as an agent for inflammation models.

Contrary to the requested application notes for inflammation studies, extensive database searches have not yielded evidence of **U-104489** being utilized or characterized for anti-inflammatory purposes. The available body of research, including patent filings and peer-reviewed articles, consistently points towards its role as an antiviral agent.

U-104489 is identified as a member of the (Alkylamino)piperidine bis(heteroaryl)piperazines (AAP-BHAPs) class of compounds.^[1] Its mechanism of action is centered on the inhibition of the HIV-1 reverse transcriptase enzyme, a critical component in the viral replication cycle.^{[2][3]}

Key findings from the existing literature on **U-104489** include:

- **Antiviral Activity:** It has demonstrated potent activity against various strains of HIV-1, including those resistant to other NNRTI drugs.^{[1][4]}
- **Mechanism of Action:** **U-104489** functions by binding to a specific pocket on the HIV-1 reverse transcriptase, thereby inhibiting its enzymatic function.^{[2][3]}
- **Resistance Profile:** Studies have identified specific genetic mutations in the HIV-1 reverse transcriptase, such as the G190E substitution, that can confer resistance to **U-104489**.^{[1][3]}

Given the lack of published data on the use of **U-104489** in inflammation models, it is not possible to provide the requested detailed application notes, experimental protocols, quantitative data tables, or signaling pathway diagrams relevant to inflammation. The scientific consensus from the available information firmly places **U-104489** within the field of HIV research.

Therefore, for researchers, scientists, and drug development professionals interested in this compound, the focus of investigation would be its properties as an HIV-1 inhibitor. Any exploration of its effects on inflammatory pathways would represent a novel and undocumented area of research.

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References

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- 4. (Alkylamino) piperidine bis(heteroaryl)piperazine analogs are potent, broad-spectrum nonnucleoside reverse transcriptase inhibitors of drug-resistant isolates of human immunodeficiency virus type 1 (HIV-1) and select for drug-resistant variants of HIV-1IIB with reduced replication phenotypes - PMC [pmc.ncbi.nlm.nih.gov]
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